

Quincorine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quincorine

Cat. No.: B1587746

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the manufacturer's SDS and follow all applicable safety regulations.

Introduction

Quincorine (CAS No. 207129-35-9) is an enantiopure quinuclidine compound derived from the chemical transformation of Cinchona alkaloids.[1] Quinuclidine derivatives are recognized for their high affinity toward various receptors, including 5-HT₃, 5-HT₄, and NK₁, indicating significant potential in the development of therapeutic agents for a range of diseases.[1] Given its potential applications, a thorough understanding of its safety profile and proper handling procedures is crucial for researchers and professionals working with this compound.

This guide provides a comprehensive overview of the available safety data, handling procedures, and potential toxicological mechanisms of **Quincorine**, based on the currently available information. It is important to note that specific quantitative toxicological data for **Quincorine** is limited. Therefore, this guide also draws upon information from structurally related quinoline and Cinchona alkaloids to provide a more complete, albeit inferred, safety profile.

Hazard Identification and Classification

According to the Safety Data Sheet provided by Buchler GmbH, **Quincorine** is classified as a hazardous substance.[\[1\]](#)

GHS/CLP Classification:[\[1\]](#)

- Acute Toxicity (Oral), Category 4: Harmful if swallowed.
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.
- Serious Eye Damage/Eye Irritation, Category 2: Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure, Category 3 (Respiratory tract irritation): May cause respiratory irritation.

Hazard Statements (CLP):[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[\[1\]](#)

Hazard Pictogram:[\[1\]](#)

- GHS07 (Exclamation mark)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Quincorine** is presented in the table below.

Property	Value	Reference
CAS Number	207129-35-9	[1]
Physical State	Solid	[1]
Appearance	White	
Molecular Formula	C10H17NO	
Molecular Weight	167.25 g/mol	
Melting Point	25-27 °C	[1]
Boiling Point	269.5 °C	[1]
Purity	Min. 98.0% (GC)	

Toxicological Information

As of the date of this guide, specific quantitative toxicological data for **Quincorine**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), is not readily available in the public domain. The hazard classification is based on available data and expert assessment.

Potential Toxicological Mechanisms

The toxicological effects of **Quincorine** can be inferred from its structural relationship to quinoline and Cinchona alkaloids.

- **Lysosomotropism and pH Alteration:** Quinolone compounds are known to be lysosomotropic, meaning they can accumulate in the acidic lysosomes of cells. This accumulation can lead to an increase in lysosomal pH, which may inactivate acid-dependent proteases and disrupt normal cellular processes.
- **Receptor Binding and Off-Target Effects:** As a quinuclidine compound with high affinity for various receptors (5-HT3, 5-HT4, NK1), off-target binding could lead to unintended pharmacological and toxicological effects.[1]
- **Cardiotoxicity:** Structurally related Cinchona alkaloids, such as quinine and quinidine, are known to have cardiotoxic effects, including the potential to cause arrhythmias. While not

confirmed for **Quincorine**, this represents a potential area of concern.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety. The following recommendations are based on the available Safety Data Sheet and general best practices for handling hazardous chemicals.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure risk.

Protection Type	Minimum Requirement	Recommended for
Hand Protection	Chemical-resistant gloves (e.g., nitrile, tested to EN 374). Check for integrity before use.	All handling procedures.
Eye/Face Protection	Tightly fitting safety goggles with side-shields. A face shield should be used when there is a splash hazard.	All handling procedures.
Skin and Body Protection	Laboratory coat. For larger quantities or potential for significant exposure, wear chemical-resistant clothing.	All handling procedures.
Respiratory Protection	Use only in a well-ventilated area, preferably a certified chemical fume hood. If dusts are generated and a fume hood is not available, a NIOSH-approved respirator with appropriate particulate filters is required.	Weighing, transferring solids, and any procedure that may generate dust or aerosols.

Handling Procedures

- Pre-Handling:
 - Obtain and thoroughly read the manufacturer's Safety Data Sheet (SDS).
 - Ensure a chemical fume hood is operational and an emergency eyewash station and safety shower are readily accessible.
 - Don all required PPE as specified in the table above.
- Handling the Chemical:
 - Conduct all work that involves open handling of the solid or its solutions within a certified chemical fume hood.
 - Avoid the formation of dust and aerosols.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in areas where the chemical is handled.

Storage

- Store in the original container.[\[1\]](#)
- Keep the container tightly closed in a dry and cool place.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Recommended storage temperature: 4 - 8 °C.[\[1\]](#)
- Keep away from food, drink, and animal feedingstuffs.[\[1\]](#)

First Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

- General Advice: Get medical advice/attention if you feel unwell. Show the Safety Data Sheet to the doctor in attendance.[\[1\]](#)

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing and wash it before reuse. Wash with plenty of soap and water. In case of skin irritation, get medical advice/attention.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Swallowed: Rinse mouth. Drink water as a precaution. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)

Experimental Protocols (General Guidance)

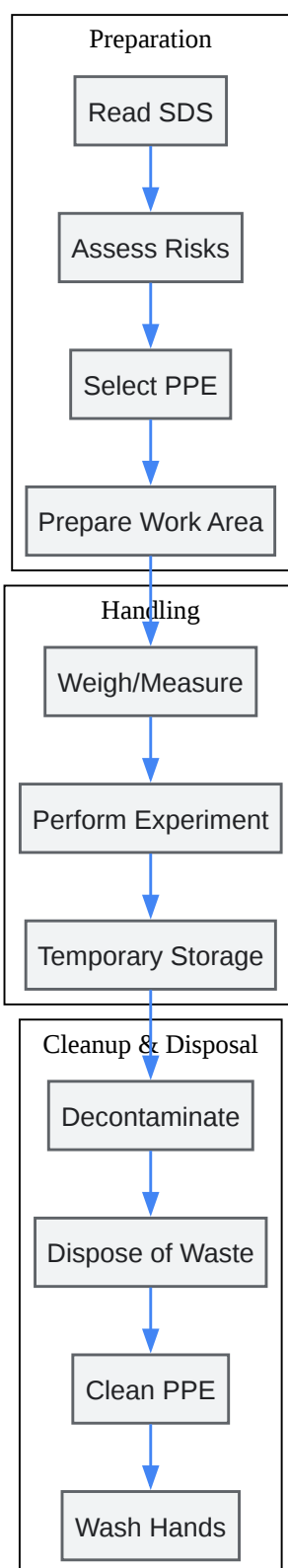
Specific experimental protocols for the safety assessment of **Quincorine** are not publicly available. However, a general approach to evaluating the safety of a novel compound like **Quincorine** would typically involve the following stages:

- In Vitro Cytotoxicity Assays: Initial screening using various cell lines to determine the concentration at which the compound causes cell death.
- Genotoxicity Assays: A battery of tests (e.g., Ames test, micronucleus assay) to assess the potential for the compound to cause genetic mutations.
- In Vivo Acute Toxicity Studies: Administration of single doses to animal models to determine the acute toxic effects and the LD50.
- Repeated Dose Toxicity Studies: Chronic administration of the compound to animal models to evaluate long-term health effects and establish a No-Observed-Adverse-Effect Level (NOAEL).
- Safety Pharmacology Studies: Evaluation of the effects of the compound on major physiological systems, such as the cardiovascular, respiratory, and central nervous systems.

Visualizations

Safe Handling Workflow

The following diagram outlines the logical steps for safely handling **Quincorine** in a research setting.



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Caption: A generalized workflow for the safe handling of chemical compounds like **Quincorine**.

Inferred Mechanism of Action

This diagram illustrates a potential, though not definitively proven, mechanism of action for **Quincorine** based on the known properties of quinoline alkaloids.



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Caption: An inferred mechanism of action for **Quincorine** based on lysosomotropism.

Conclusion

Quincorine is a promising compound in drug development and catalysis, but it is also classified as a hazardous substance requiring careful handling. While specific toxicological data is limited, the available information from its Safety Data Sheet and comparison with related compounds provide a solid foundation for safe laboratory practices. Adherence to the handling, storage, and personal protective equipment guidelines outlined in this document is essential for minimizing risks and ensuring the safety of all personnel. Further research into the specific toxicological profile of **Quincorine** is warranted to provide a more complete understanding of its safety.

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References

- 1. Quincorine (QCI) - Fine Chemical - Buchler GmbH [buchler-gmbh.com]
- To cite this document: BenchChem. [Quincorine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1587746#quincorine-safety-data-and-handling>]

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